

Personal protective equipment for handling 2-Bromopyridine-4-methanol

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Compound of Interest

Compound Name: 2-Bromopyridine-4-methanol

Cat. No.: B057719

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Essential Safety and Handling Guide for 2-Bromopyridine-4-methanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **2-Bromopyridine-4-methanol** (CAS: 118289-16-0). Adherence to these procedures is essential for ensuring a safe laboratory environment. The information is compiled from Safety Data Sheets (SDS) and general best practices for handling pyridine derivatives.

Hazard Summary

2-Bromopyridine-4-methanol is a hazardous substance that requires careful handling. Key hazards include:

- Acute Oral Toxicity: Harmful if swallowed.[1][2]
- Skin Irritation: Causes skin irritation.[1][2]
- Serious Eye Damage: Causes serious eye damage.[1][2]
- Respiratory Irritation: May cause respiratory irritation.[1][2]

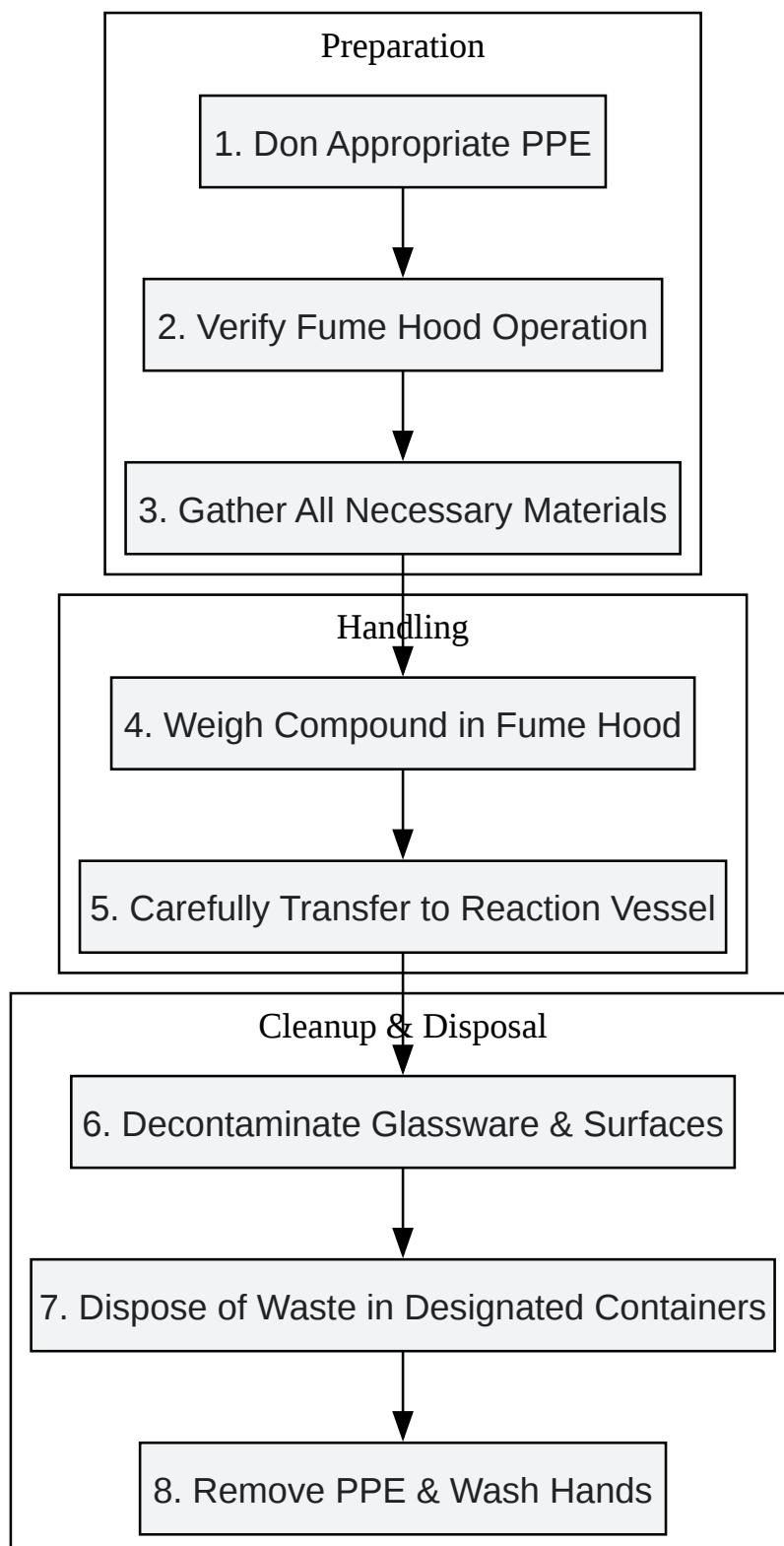
Personal Protective Equipment (PPE)

Appropriate PPE is the primary defense against exposure. The following table summarizes the recommended PPE for handling **2-Bromopyridine-4-methanol**.

Body Part	Personal Protective Equipment	Specifications and Usage
Eyes/Face	Safety Goggles or Face Shield	Must be worn at all times to protect against splashes. [1] [3]
Hands	Chemical-Resistant Gloves	Nitrile or butyl rubber gloves are recommended. Inspect for tears or punctures before each use. [3]
Body	Laboratory Coat	A fully buttoned lab coat is required to protect skin from contact. [3]
Respiratory	Fume Hood or Respirator	All handling of 2-Bromopyridine-4-methanol should occur in a certified chemical fume hood to minimize inhalation exposure. If a fume hood is not available, a respirator may be necessary. [1] [3]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach is crucial for safely handling **2-Bromopyridine-4-methanol**. The following workflow outlines the necessary steps from preparation to cleanup.

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